

Application Notes and Protocols: SDZ 224-015

Mpro Inhibition Kinetics Assay

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Compound of Interest

Compound Name: SDZ 224-015

Cat. No.: B10837935

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SDZ 224-015 is a notable caspase-1 inhibitor that has been repurposed and identified as a potent, irreversible inhibitor of the SARS-CoV-2 main protease (Mpro), a critical enzyme in the viral replication cycle.^{[1][2]} With an IC₅₀ value of 30 nM, **SDZ 224-015** presents a promising scaffold for the development of anti-coronaviral therapeutics.^{[1][2]} This document provides detailed application notes and protocols for conducting an Mpro inhibition kinetics assay using **SDZ 224-015**, aimed at researchers, scientists, and professionals in the field of drug development.

Data Presentation

A summary of the quantitative data for Mpro inhibitors is presented below. While specific kinetic constants for **SDZ 224-015** are not widely published, its IC₅₀ value is provided for comparison with the well-characterized inhibitor, nirmatrelvir.

Inhibitor	Target	Inhibition Type	IC50 (nM)	Ki (nM)	Reference
SDZ 224-015	SARS-CoV-2 Mpro	Irreversible	30	Not Reported	[1] [2]
Nirmatrelvir	SARS-CoV-2 Mpro (Wildtype)	Reversible, Covalent	22	0.93 - 6	[3] [4]
Nirmatrelvir	SARS-CoV-2 Mpro (K90R Mutant)	Reversible, Covalent	Not Reported	1.05	[4]
Nirmatrelvir	SARS-CoV-2 Mpro (G15S Mutant)	Reversible, Covalent	Not Reported	4.07	[4]
Nirmatrelvir	SARS-CoV-2 Mpro (P132H Mutant)	Reversible, Covalent	Not Reported	0.64	[4]

Experimental Protocols

This section details the methodology for a fluorescence resonance energy transfer (FRET)-based assay to determine the inhibition kinetics of **SDZ 224-015** against SARS-CoV-2 Mpro.

Materials and Reagents:

- Recombinant SARS-CoV-2 Mpro
- Fluorogenic Mpro substrate (e.g., Abz-SVTLQ↓SG-Tyr(NO2)-R)
- **SDZ 224-015**
- Assay Buffer: 20 mM Bis-Tris (pH 7.8), 1 mM DTT
- Dimethyl sulfoxide (DMSO)
- 96-well black microplates

- Fluorescence plate reader

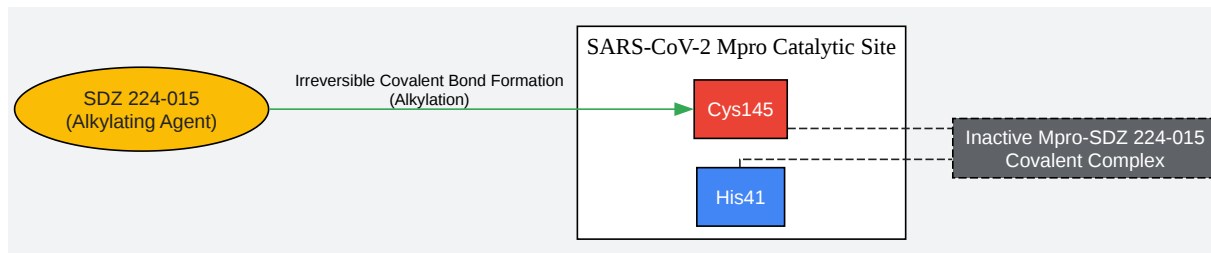
Protocol for Mpro Inhibition Assay:

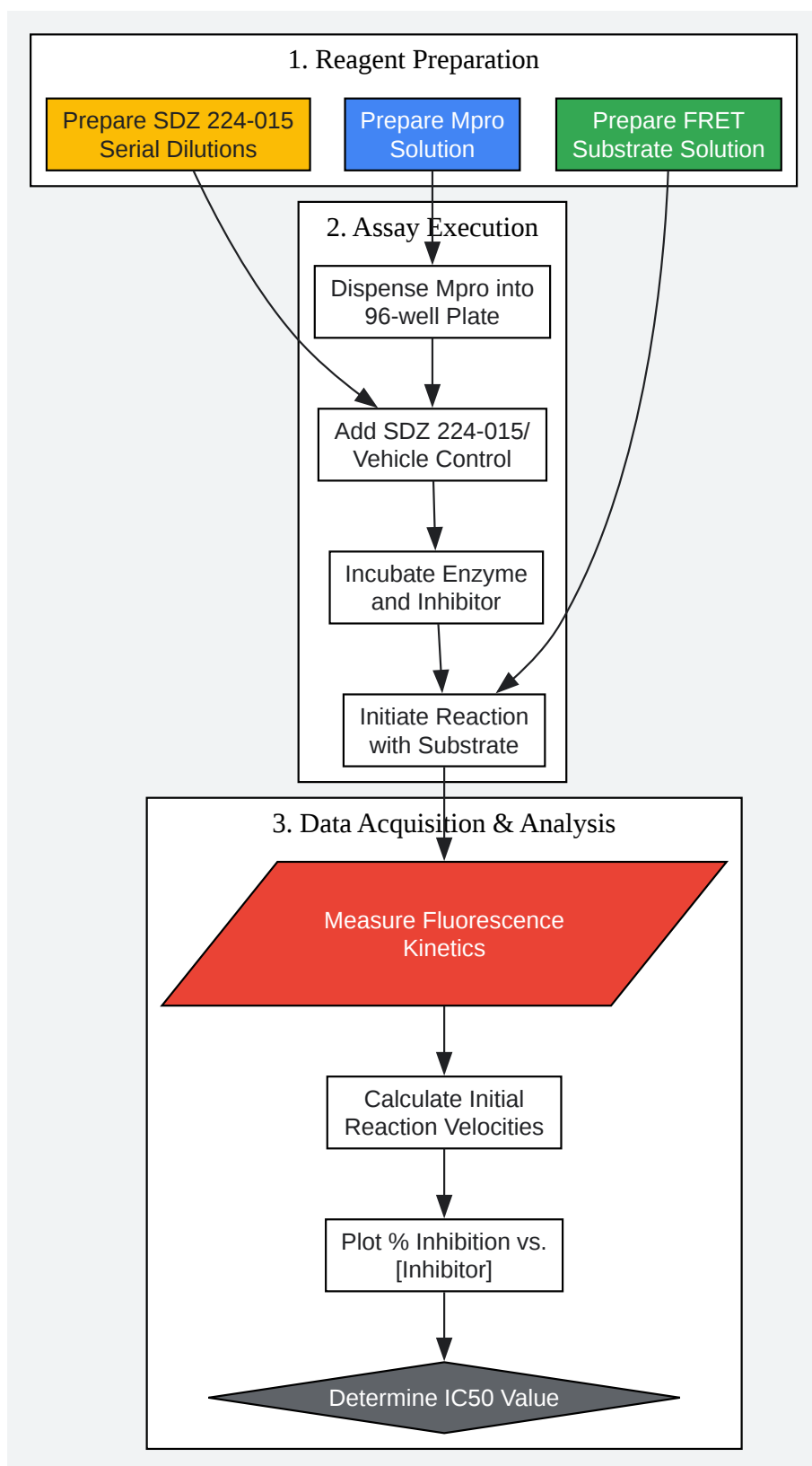
- Reagent Preparation:
 - Prepare a stock solution of **SDZ 224-015** in DMSO.
 - Create a serial dilution of **SDZ 224-015** in assay buffer to achieve a range of desired concentrations.
 - Dilute the recombinant Mpro to the final desired concentration (e.g., 80 nM) in cold assay buffer.
 - Prepare the FRET substrate solution in assay buffer at the desired final concentration (e.g., 10 μ M).
- Assay Procedure:
 - Add 50 μ L of the Mpro enzyme solution to each well of a 96-well black microplate.
 - Add 25 μ L of the diluted **SDZ 224-015** solutions or vehicle control (assay buffer with the same percentage of DMSO) to the respective wells.
 - Incubate the plate at 37°C for a predetermined time (e.g., 30 minutes) to allow for the inhibitor to bind to the enzyme.
 - Initiate the enzymatic reaction by adding 25 μ L of the FRET substrate solution to each well.
 - Immediately place the plate in a fluorescence plate reader pre-set to 37°C.
- Data Acquisition:
 - Monitor the increase in fluorescence intensity over time. The excitation and emission wavelengths should be set according to the specific FRET substrate used (e.g., excitation at 320 nm and emission at 420 nm for the example substrate).

- Record fluorescence readings at regular intervals (e.g., every 60 seconds) for a duration sufficient to establish the initial linear phase of the reaction (e.g., 30-60 minutes).
- Data Analysis:
 - Calculate the initial reaction velocity (V_0) for each inhibitor concentration by determining the slope of the linear portion of the fluorescence versus time plot.
 - Plot the percentage of Mpro inhibition against the logarithm of the **SDZ 224-015** concentration.
 - Determine the IC50 value by fitting the data to a dose-response curve using appropriate software (e.g., GraphPad Prism).

Visualizations

Mechanism of Mpro Inhibition by **SDZ 224-015**





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